

Preparation of Tenoxicam-d4 Stock and Working Solutions: Application Notes and Protocols

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Compound of Interest

Compound Name: Tenoxicam-d4

Cat. No.: B590001

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This document provides detailed protocols for the preparation of **Tenoxicam-d4** stock and working solutions, intended for use as an internal standard in analytical methodologies, such as liquid chromatography-mass spectrometry (LC-MS). Adherence to these guidelines will support the generation of accurate and reproducible experimental results.

Quantitative Data Summary

The following tables summarize essential quantitative data for the preparation of **Tenoxicam-d4** solutions. Since the physicochemical properties of deuterated and non-deuterated compounds are nearly identical, the solubility and stability data for Tenoxicam are presented as a reliable reference for **Tenoxicam-d4**.

Table 1: Solubility of Tenoxicam in Common Solvents

Solvent	Solubility	Notes
Dimethyl Sulfoxide (DMSO)	~50 mg/mL	Sonication may be required to facilitate dissolution. Use of fresh, anhydrous DMSO is recommended as absorbed moisture can reduce solubility. [1]
Methanol	< 1 mg/mL	Suitable for preparing analytical standard solutions for chromatography.
Acetonitrile	Not specified, but used for stock solution preparation	A common solvent for preparing stock solutions in analytical methods.
Water	< 0.1 mg/mL	Considered practically insoluble for preparing stock solutions.

Table 2: Recommended Concentrations for **Tenoxicam-d4** Solutions

Solution Type	Typical Concentration Range	Common Solvent(s)	Application
Stock Solution	100 µg/mL - 1 mg/mL	Methanol, Acetonitrile, DMSO	Primary, concentrated solution for long-term storage and preparation of working solutions.
Working Solution	10 ng/mL - 1000 ng/mL	Methanol, Acetonitrile, Mobile Phase	Diluted solution for direct use in analytical runs (e.g., spiking into samples).

Table 3: Recommended Storage Conditions for **Tenoxicam-d4** Stock Solutions

Storage Temperature	Duration	Notes
-20°C	1 year	Aliquot to avoid repeated freeze-thaw cycles.[1]
-80°C	2 years	Preferred for long-term storage to ensure maximum stability.[1]

Experimental Protocols

Preparation of a 1 mg/mL Tenoxicam-d4 Stock Solution in Methanol

Materials:

- **Tenoxicam-d4** (neat powder)
- Methanol (HPLC grade or higher)
- Analytical balance
- Class A volumetric flask (e.g., 10 mL)
- Pipettes
- Vortex mixer
- Sonicator (optional)
- Amber glass vial for storage

Procedure:

- **Weighing:** Accurately weigh a precise amount of **Tenoxicam-d4** (e.g., 10 mg) using an analytical balance.
- **Dissolving:** Transfer the weighed **Tenoxicam-d4** powder into a 10 mL volumetric flask.
- **Solvent Addition:** Add a small volume of methanol (approximately 5-7 mL) to the flask.

- **Mixing:** Gently swirl the flask to wet the powder. Use a vortex mixer for 30-60 seconds to aid dissolution. If necessary, place the flask in a sonicator bath for 5-10 minutes to ensure complete dissolution.
- **Dilution to Volume:** Once the **Tenoxicam-d4** is completely dissolved, add methanol to the flask until the meniscus reaches the calibration mark.
- **Homogenization:** Cap the flask and invert it several times (at least 10-15 times) to ensure the solution is homogeneous.
- **Storage:** Transfer the stock solution to a labeled amber glass vial and store at -20°C or -80°C.

Preparation of a 100 ng/mL Tenoxicam-d4 Working Solution

Materials:

- 1 mg/mL **Tenoxicam-d4** stock solution
- Methanol or desired final solvent (e.g., mobile phase)
- Class A volumetric flasks (e.g., 10 mL, 100 mL)
- Calibrated pipettes

Procedure (Example of a two-step serial dilution):

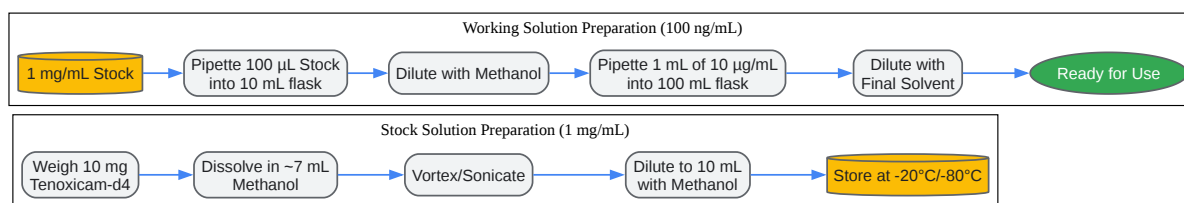
Step 1: Intermediate Dilution (e.g., to 10 µg/mL)

- Pipette 100 µL of the 1 mg/mL **Tenoxicam-d4** stock solution into a 10 mL volumetric flask.
- Add the diluent (e.g., methanol) to the flask until the meniscus reaches the calibration mark.
- Cap the flask and invert it several times to ensure thorough mixing. This results in an intermediate solution with a concentration of 10 µg/mL.

Step 2: Final Working Solution (to 100 ng/mL)

- Pipette 1 mL of the 10 µg/mL intermediate solution into a 100 mL volumetric flask.
- Add the final diluent (e.g., mobile phase) to the flask until the meniscus reaches the calibration mark.
- Cap the flask and invert it several times to ensure the final working solution is homogeneous. This solution is now ready for use in spiking samples.

Diagrams



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Caption: Workflow for **Tenoxicam-d4** Stock and Working Solution Preparation.

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References

- 1. medchemexpress.com [medchemexpress.com]
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